

Essential Safety and Operational Guide for Handling Ethyl oxo(2-oxocyclohexyl)acetate

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Compound of Interest

Compound Name: Ethyl oxo(2-oxocyclohexyl)acetate

Cat. No.: B1266542

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals working with **Ethyl oxo(2-oxocyclohexyl)acetate** (CAS: 5396-14-5). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

Chemical Identification and Properties

A summary of the key physical and chemical properties of **Ethyl oxo(2-oxocyclohexyl)acetate** is provided below.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₄ O ₄	[1][2][3]
Molecular Weight	198.22 g/mol	[1][2]
Density	1.161 g/cm ³	[1][4]
Melting Point	123-124 °C	[1][4]
Boiling Point	60-62 °C at 0.02 Torr	[4]

Hazard Identification and Personal Protective Equipment (PPE)

Ethyl oxo(2-oxocyclohexyl)acetate is classified as an irritant and is harmful if swallowed.[2]
[5] The following personal protective equipment is mandatory to prevent exposure.

Protection Type	Recommended Equipment	Purpose
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles	Protects eyes from splashes. [6][7][8]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene), Laboratory coat	Prevents skin contact with the chemical.[6][7][8]
Respiratory Protection	Not typically required with adequate ventilation. A NIOSH-approved respirator may be necessary if aerosols are generated or ventilation is insufficient.	Protects against inhalation of aerosols.[6][7][8]
Foot Protection	Closed-toe shoes	Protects feet from spills.[8]

Operational Plan: Step-by-Step Handling Procedure

A standardized operational plan is crucial to minimize the risk of exposure and contamination.

3.1. Preparation

- Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.
- Verify that an eyewash station and safety shower are easily accessible.[7]
- Assemble all necessary equipment and reagents.
- Don the appropriate personal protective equipment as outlined in the table above.

3.2. Handling

- Handle the chemical in a well-ventilated area, such as a fume hood, to avoid inhalation of any potential fumes or aerosols.[\[6\]](#)[\[9\]](#)
- Avoid direct contact with skin and eyes.[\[6\]](#)
- When transferring, use appropriate tools like a spatula or a pipette.
- Keep the container with the chemical closed when not in use.[\[7\]](#)[\[9\]](#)

3.3. Post-Handling

- Clean the work area thoroughly after use.
- Remove and properly dispose of contaminated gloves.
- Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[\[6\]](#)

Emergency Procedures

Immediate and appropriate action is vital in the event of an emergency.

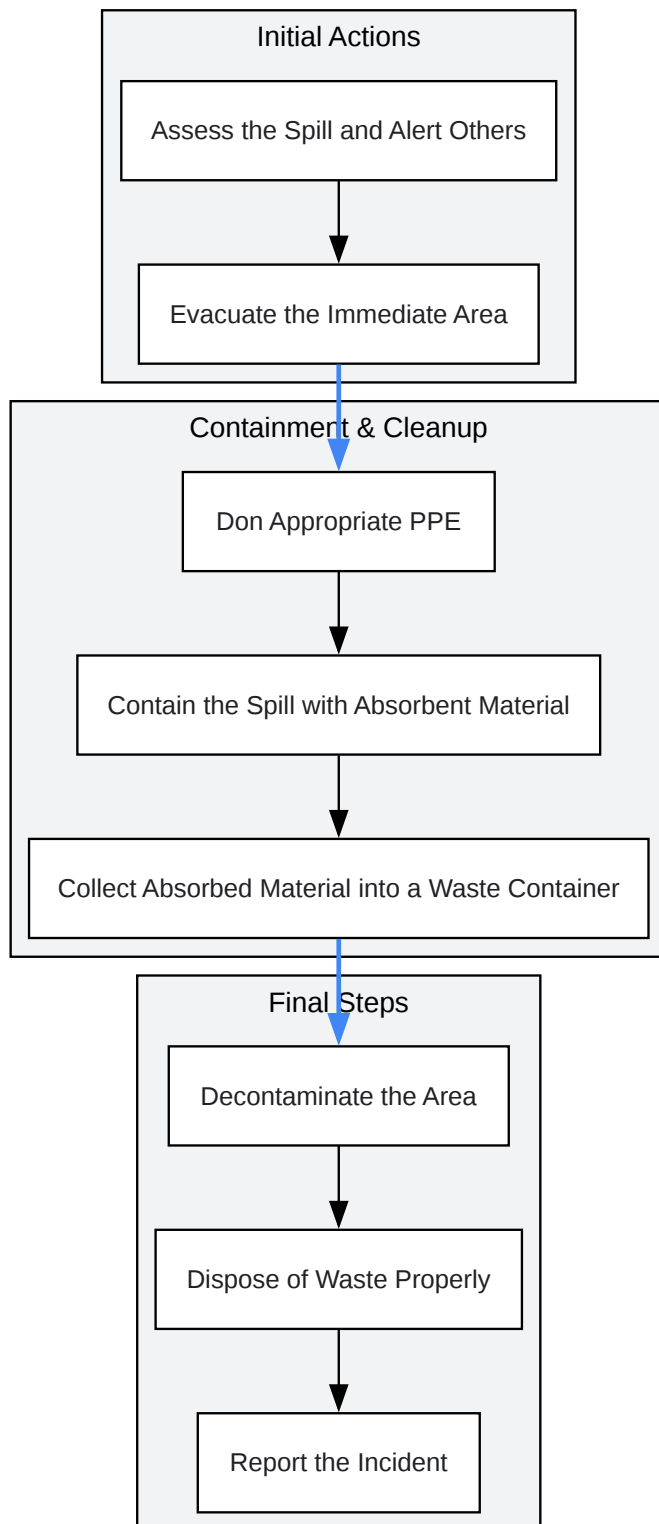
4.1. First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. Seek medical attention as soon as possible. [6] [7] [10]
Skin Contact	Immediately remove contaminated clothing. Promptly wash the contaminated skin with plenty of soap and water. If irritation persists, get medical attention. [6] [10] [11]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention. [6] [11] [12]
Ingestion	Do NOT induce vomiting. Rinse mouth thoroughly with water. Call a physician or poison control center immediately. [6] [7] [11]

4.2. Spill Management

A logical workflow for handling a chemical spill is outlined in the diagram below.

Chemical Spill Response Workflow



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Caption: A high-level workflow for the safe handling of a chemical spill.

Disposal Plan

Proper disposal of chemical waste is essential for laboratory safety and environmental protection.

- Waste Characterization: **Ethyl oxo(2-oxocyclohexyl)acetate** should be handled as chemical waste.
- Containerization: Collect waste in a clearly labeled, sealed, and appropriate container. Do not mix with other waste.
- Disposal: Dispose of the chemical waste through an approved waste disposal plant, following all local, state, and federal regulations.^{[13][14]} Contaminated materials (e.g., gloves, absorbent pads) should be disposed of in the same manner as the chemical itself.

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